

A Comparative Analysis of Aniline-Water and Phenol-Water Systems in Pharmaceutical Research

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Compound of Interest

Compound Name: *Aniline water*

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For researchers, scientists, and drug development professionals, understanding the phase behavior of binary liquid systems is paramount for various applications, including drug formulation, purification, and extraction processes. This guide provides a detailed comparison of two such systems: aniline-water and phenol-water, focusing on their mutual solubility, critical solution temperature, and the experimental methodologies used to characterize them.

Introduction to Partially Miscible Liquids

When two liquids are mixed, they can be completely miscible, immiscible, or partially miscible. Partially miscible liquids, such as aniline-water and phenol-water, form two separate liquid phases when mixed in certain proportions at specific temperatures. Each phase is a saturated solution of one component in the other. The mutual solubility of these liquids is highly dependent on temperature. As the temperature changes, the compositions of the two phases in equilibrium also change, leading to a phase diagram that describes the system's behavior.

A key characteristic of many partially miscible liquid systems is the critical solution temperature (CST), also known as the consolute temperature. This is the temperature at which the two phases merge to form a single homogeneous phase, meaning the two liquids become completely miscible in all proportions.^[1] Both the aniline-water and phenol-water systems exhibit an Upper Critical Solution Temperature (UCST), indicating that they become completely miscible above a certain temperature.^[1]

Quantitative Comparison of Aniline-Water and Phenol-Water Systems

The physical and phase behavior properties of the aniline-water and phenol-water systems are summarized in the table below, providing a clear comparison of their key characteristics.

Property	Aniline-Water System	Phenol-Water System
Critical Solution Temperature (CST)	~167.7 °C	~66.8 °C[1]
Critical Composition	Data not readily available in a simple percentage	~34.0% by weight of phenol[1]
Miscibility Type	Upper Critical Solution Temperature (UCST)	Upper Critical Solution Temperature (UCST)[1]
Molecular Weight of Organic Component	93.13 g/mol	94.11 g/mol
Solubility of Organic in Water (at 20°C)	~3.6 g/100 mL	~8.42 g/100 mL[2]
Solubility of Water in Organic (at 20°C)	Data not readily available	Data not readily available

Experimental Determination of Mutual Solubility

The mutual solubility curve and the critical solution temperature of a binary liquid system are determined experimentally by observing the temperature at which a mixture of known composition transitions from a two-phase system (turbid) to a single-phase system (clear).

Experimental Protocol

Objective: To determine the mutual solubility curve and the critical solution temperature of the aniline-water or phenol-water system.

Materials and Apparatus:

- Aniline or Phenol
- Distilled water
- A series of hard-glass test tubes with stoppers
- Thermometer (calibrated to 0.1 °C)
- Water bath with a stirrer
- Burette
- Pipettes
- Weighing balance

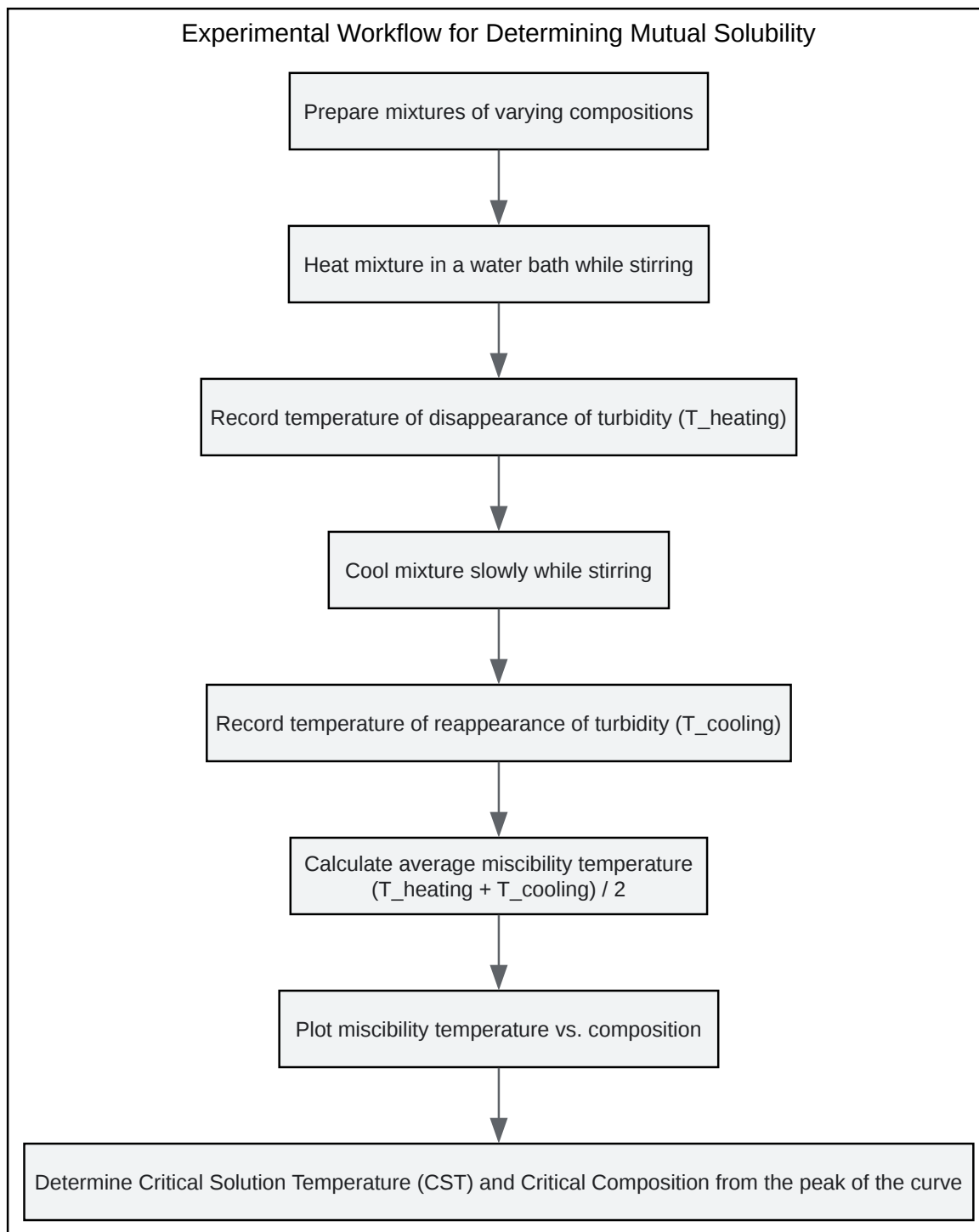
Procedure:

- Prepare a series of mixtures of varying compositions of aniline/phenol and water in the test tubes.
- For each mixture, heat the test tube slowly and uniformly in the water bath while stirring the contents continuously.
- Note the temperature at which the turbidity of the mixture disappears, indicating the formation of a single phase. This is the miscibility temperature on heating.
- Remove the test tube from the water bath and allow it to cool slowly while stirring.
- Note the temperature at which turbidity reappears, indicating the separation into two phases. This is the miscibility temperature on cooling.
- The average of the two temperatures is taken as the miscibility temperature for that specific composition.
- Repeat the procedure for all the prepared mixtures.

- Plot a graph of the miscibility temperatures (y-axis) against the weight percentage of the organic component (x-axis).
- The peak of the resulting parabolic curve corresponds to the critical solution temperature (CST) and the critical composition.^[1]

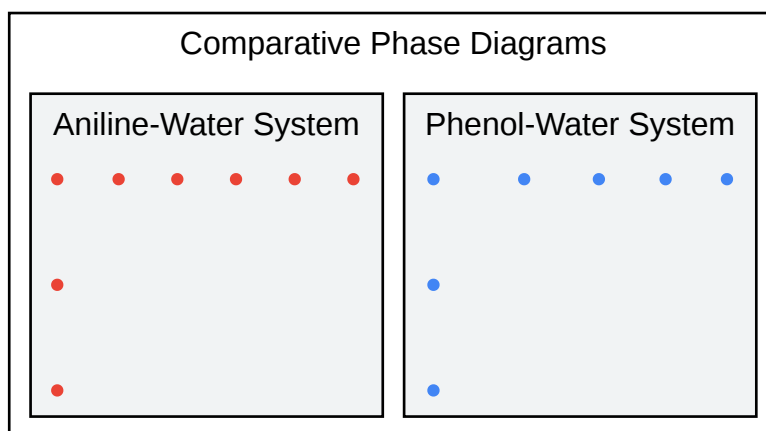
Visualizing the Experimental Workflow and Phase Diagrams

The following diagrams, generated using the DOT language, illustrate the experimental workflow for determining mutual solubility and a comparative representation of the phase diagrams for the aniline-water and phenol-water systems.



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Experimental Workflow for Mutual Solubility Determination.



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Comparison of Phase Diagrams.

Discussion and Conclusion

The aniline-water and phenol-water systems both exhibit partial miscibility with an upper critical solution temperature. However, they differ significantly in the value of their CSTs. The phenol-water system becomes completely miscible at a much lower temperature (around 66.8 °C) compared to the aniline-water system (around 167.7 °C). This difference can be attributed to the nature of the intermolecular forces, particularly hydrogen bonding, between the organic component and water. Phenol, with its hydroxyl group, can form stronger hydrogen bonds with water compared to the amino group of aniline.

For professionals in drug development, these differences have practical implications. The lower CST of the phenol-water system might be advantageous in processes where elevated temperatures are undesirable. Conversely, the higher CST of the aniline-water system could be exploited for separations at higher temperatures. The choice between these or similar systems will depend on the specific requirements of the application, including the desired operating temperature and the solubility characteristics of the drug substance.

The experimental protocol outlined provides a robust method for characterizing the phase behavior of such systems, enabling researchers to generate the necessary data for process design and optimization. The provided visualizations offer a clear conceptual framework for understanding the experimental workflow and the resulting phase diagrams.

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References

- 1. benchchem.com [benchchem.com]
- 2. Phenol - Wikipedia [en.wikipedia.org]
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